

Essential Safety and Logistical Information for Handling Ammonium Tetrachloroplatinate(II)

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Compound of Interest

Compound Name: Ammonium tetrachloroplatinate(II)

Cat. No.: B083347

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of hazardous materials is paramount. This guide provides essential, immediate safety and logistical information for **Ammonium tetrachloroplatinate(II)**, a compound that is toxic if swallowed, causes serious eye damage, and may cause allergic skin or respiratory reactions.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE) and Exposure Limits

When handling **Ammonium tetrachloroplatinate(II)**, a comprehensive suite of personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE and the occupational exposure limits for platinum soluble salts.

Personal Protective Equipment	Specification	Occupational Exposure Limits (as Pt)
Eye/Face Protection	Safety goggles with side protection or a chemical splash face shield. [4] [5]	PEL (Permissible Exposure Limit): 0.002 mg/m ³ [2]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, tested according to EN 374). [4] [5] [6]	TLV (Threshold Limit Value): 0.002 mg/m ³ [2]
Skin and Body Protection	Protective clothing, such as a lab coat or chemical-resistant apron, and closed-toe footwear. [5] [7]	IDLH (Immediately Dangerous to Life or Health): 4.0 mg/m ³ [2]
Respiratory Protection	In case of inadequate ventilation or dust formation, use a NIOSH/MSHA approved respirator with appropriate cartridges (e.g., type P2 (EN 143)). [8] [9]	

Operational Plan for Handling

A systematic approach to handling **Ammonium tetrachloroplatinate(II)** is crucial to prevent contamination and accidental exposure.

Preparation and Engineering Controls

- Ventilation: Always handle this substance in a well-ventilated area, preferably within a chemical fume hood.[\[8\]](#)
- Designated Area: Establish a designated area for handling, clearly marked with appropriate hazard signs.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in good working order.

Handling Procedures

- **Avoid Dust Formation:** Take care to avoid the generation of dust when handling the solid material.[6]
- **Personal Hygiene:** Do not eat, drink, or smoke in the handling area.[1] Wash hands and face thoroughly after handling.
- **Clothing:** Immediately change any contaminated clothing.

Storage

- **Container:** Keep the container tightly closed and store in a dry place.
- **Location:** Store in a locked and well-ventilated area, accessible only to authorized personnel.[8]
- **Incompatibilities:** Store away from strong oxidizing agents, acids, and bases.[8]

Emergency and First Aid Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[1][6][8] Seek immediate medical attention.[8]
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes.[8] If skin irritation or a rash occurs, get medical advice.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. If respiratory symptoms occur, call a poison center or doctor.[8]
- **Ingestion:** If swallowed, immediately call a poison center or doctor. Rinse mouth with water.[1][6][8]

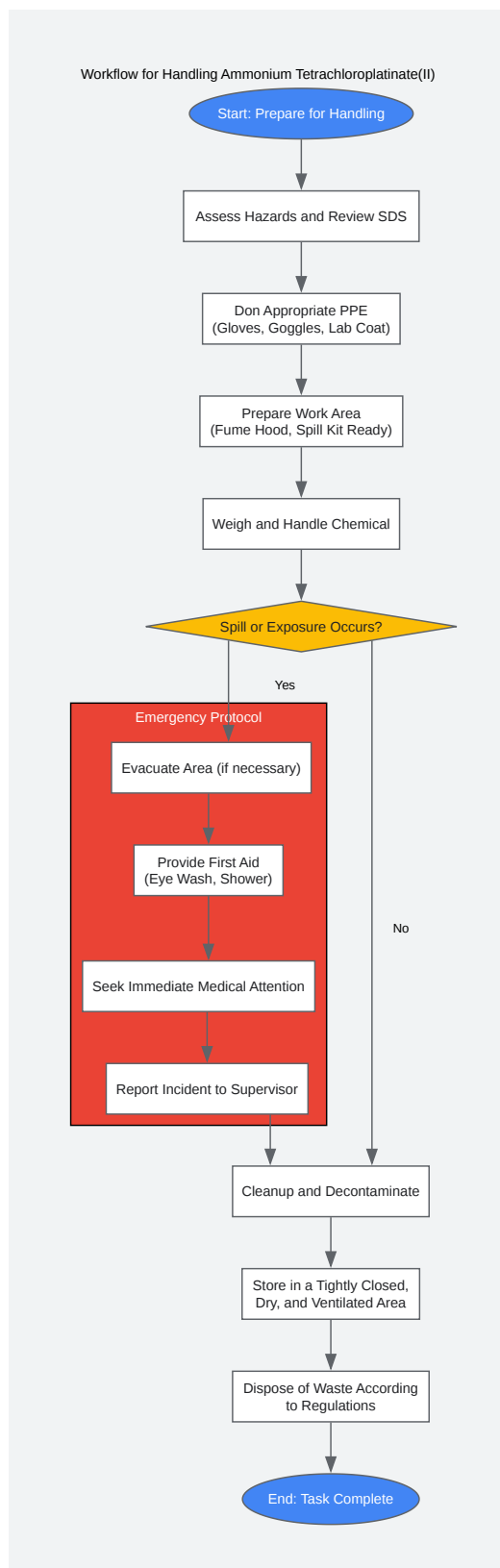
Disposal Plan

Proper disposal of **Ammonium tetrachloroplatinate(II)** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste material in appropriate, labeled containers for disposal.[1][6]
- Container Disposal: Handle uncleaned containers as you would the product itself.
- Regulatory Compliance: Dispose of contents and container to an approved waste disposal plant in accordance with national and local regulations.[8] Do not allow the product to enter drains.

Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical workflow for handling **Ammonium tetrachloroplatinate(II)** and the appropriate response in case of an emergency.



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Caption: Workflow for handling and emergency procedures.

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References

- 1. carlroth.com [carlroth.com]
- 2. Ammonium tetrachloroplatinate(II) | Cl₄Pt₂H₄N | CID 16211508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ammonium tetrachloroplatinate(II), 99.9% (metals basis), Pt 51% min 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. carlroth.com [carlroth.com]
- 5. na.bhs1.com [na.bhs1.com]
- 6. carlroth.com [carlroth.com]
- 7. osha.oregon.gov [osha.oregon.gov]
- 8. fishersci.com [fishersci.com]
- 9. Ammonium tetrachloroplatinate(II) 99 13820-41-2 [sigmaaldrich.com]
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